

# Comparative Analysis of ZD 7155 (hydrochloride) Activity Across Diverse Cell Lines

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## Compound of Interest

Compound Name: ZD 7155(hydrochloride)

Cat. No.: B1682414

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the in-vitro Activity of the Angiotensin II Receptor Antagonist ZD 7155 and its Alternatives.

This guide provides a detailed comparison of the biological activity of ZD 7155 (hydrochloride), a potent and selective Angiotensin II Type 1 (AT1) receptor antagonist, with other widely used angiotensin receptor blockers (ARBs) such as Losartan, Valsartan, and Candesartan. The data presented herein is curated from various in-vitro studies to assist researchers in selecting the most appropriate compound for their specific experimental needs.

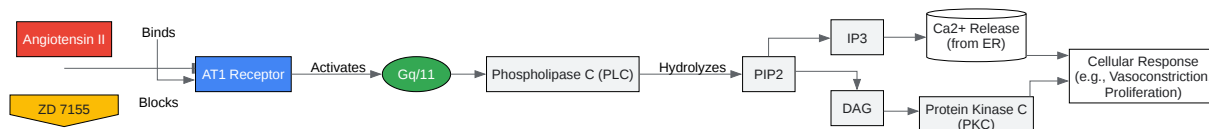
## AT1 Receptor Antagonist Activity: A Tabular Comparison

The following tables summarize the inhibitory concentrations (IC50) and binding affinities (Ki) of ZD 7155 and other ARBs in various cell lines and tissues. This data provides a quantitative measure of their potency in blocking the AT1 receptor.

Compound	Cell Line / Tissue	Assay Type	IC50 / Ki (nM)	Reference
ZD 7155	Guinea pig adrenal gland membranes	Radioligand Binding	3.8 (IC50)	[1]
ZD 7155	COS-1 cells	Angiotensin II-induced response	3 - 4 (IC50)	[2]
Losartan	CHO cells	Radioligand Binding	28.6 (IC50)	[2]
Losartan	CHO cells	Radioligand Binding	40 (IC50)	[2]
Losartan	Rat adrenal cortex	Radioligand Binding	60 (IC50)	[3]
Valsartan	Rat aortic smooth muscle cells	Ang II-induced PAI-1 secretion	21 (IC50)	[4]
Candesartan	Bovine adrenal cortex	Radioligand Binding	1.12 (IC50)	[5]
Candesartan	Rabbit aorta	Radioligand Binding	2.86 (IC50)	[5]

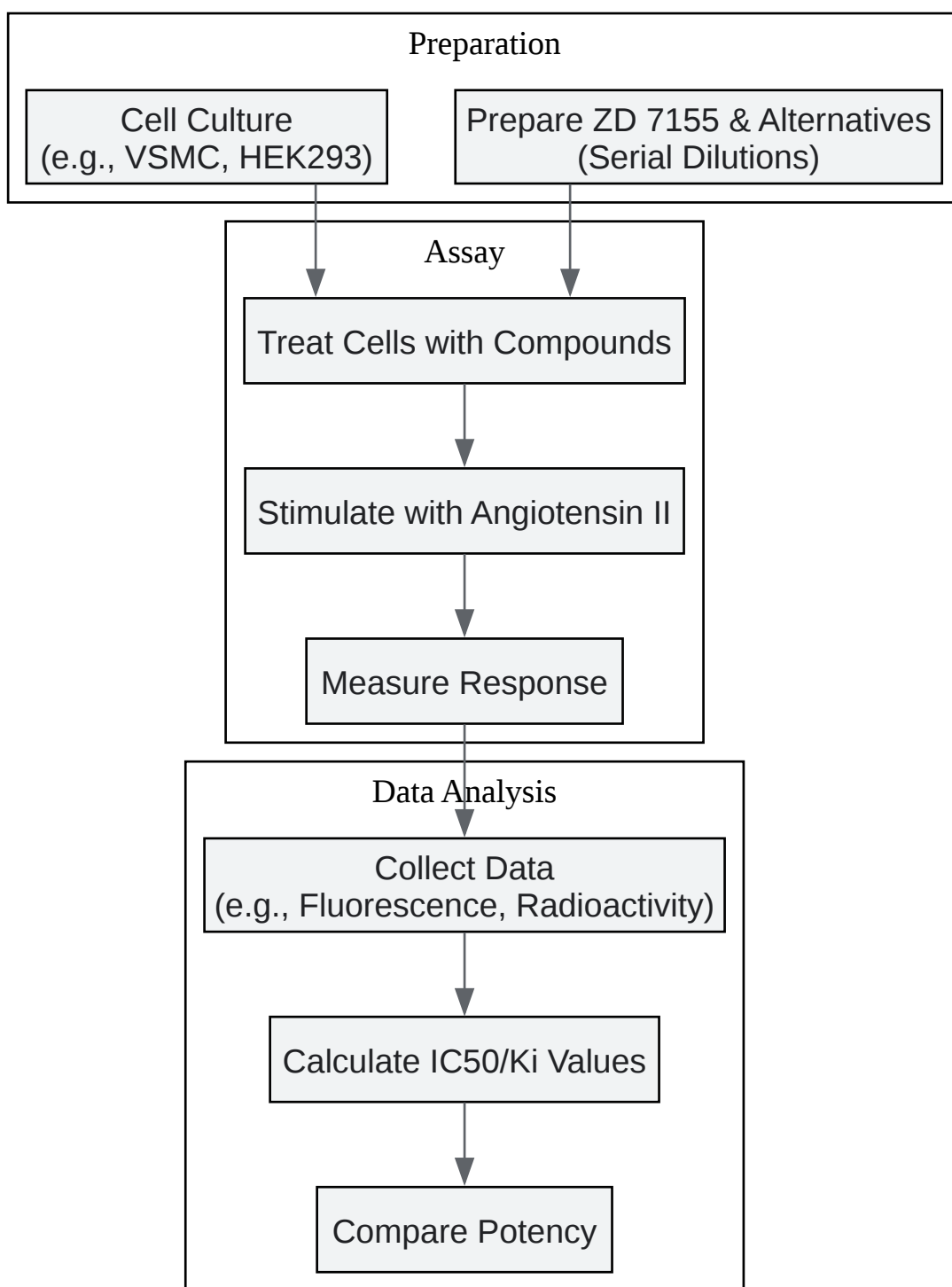
## Signaling Pathway and Experimental Workflow

To understand the mechanism of action and the methods used to evaluate these compounds, the following diagrams illustrate the AT1 receptor signaling pathway and a general workflow for assessing antagonist activity.



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### AT1 Receptor Signaling Pathway



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